

3-Isopropylthiophenol CAS number and molecular formula

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Compound of Interest

Compound Name: 3-Isopropylthiophenol

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An In-depth Technical Guide to 4-Isopropylthiophenol

Please Note: The initial request for "**3-Isopropylthiophenol**" did not yield a readily available compound with significant published data. The following guide pertains to the commercially available and well-documented positional isomer, 4-Isopropylthiophenol.

CAS Number: 4946-14-9 Molecular Formula: C9H12S

This technical guide provides a comprehensive overview of 4-Isopropylthiophenol, a versatile aromatic thiol compound. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who are interested in the chemical properties, synthesis, and applications of this compound.

Chemical and Physical Properties

4-Isopropylthiophenol, also known as p-isopropylbenzenethiol, is a colorless to pale yellow liquid with a characteristic strong odor. It is a key intermediate in various chemical syntheses due to the reactivity of its thiol group.



Property	Value	Reference(s)
Molecular Weight	152.26 g/mol	[1][2]
Boiling Point	99-100 °C at 14 mmHg	[2]
Density	0.979 g/mL at 25 °C	[2]
Refractive Index	n20/D 1.552 (lit.)	[2]
Flash Point	106 °C	[3]
Solubility	Soluble in alcohol and benzene.	[3]

Applications in Research and Development

4-Isopropylthiophenol is a valuable building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries.[3][4] Its nucleophilic thiol group readily participates in a variety of chemical transformations, making it a versatile reagent for constructing more complex molecules.

Key application areas include:

- Pharmaceutical Synthesis: It serves as a crucial intermediate in the synthesis of active pharmaceutical ingredients (APIs).[4] The incorporation of the 4-isopropylthiophenyl moiety can influence the biological activity and pharmacokinetic properties of drug candidates.
- Agrochemical Development: This compound is utilized in the creation of new pesticides and herbicides.[4]
- Organic Synthesis: It is employed in a range of reactions, including nucleophilic substitution and oxidation to disulfides, to create diverse molecular architectures.[4]

Experimental Protocols

Detailed methodologies for key reactions involving 4-Isopropylthiophenol are outlined below.

Oxidation to 1,2-bis(4-isopropylphenyl) disulfide



This protocol describes the synthesis of the corresponding disulfide through oxidation.

Materials:

- 4-Isopropylthiophenol
- Activated Carbon
- Xylene
- Air source

Procedure:

- In a reaction vessel, dissolve 4-Isopropylthiophenol in xylene.
- · Add activated carbon to the solution.
- · Heat the mixture while bubbling air through it.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or GC).
- Upon completion, filter the activated carbon from the reaction mixture.
- Remove the xylene under reduced pressure to yield the crude 1,2-bis(4-isopropylphenyl)
 disulfide.
- Purify the product by recrystallization or column chromatography.

Nucleophilic Aromatic Substitution with 2-chloro-3formylquinolines

This procedure details the reaction of 4-Isopropylthiophenol with a heterocyclic electrophile.[2]

Materials:

- 4-Isopropylthiophenol
- 2-chloro-3-formylquinoline



- Sodium hydride (NaH)
- Dimethyl sulfoxide (DMSO)

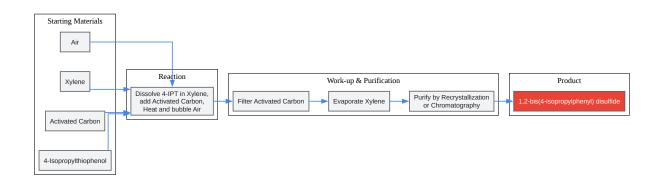
Procedure:

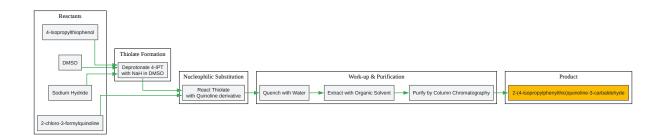
- In a dry reaction flask under an inert atmosphere, suspend sodium hydride in DMSO.
- Slowly add a solution of 4-Isopropylthiophenol in DMSO to the suspension at room temperature.
- Stir the mixture until the evolution of hydrogen gas ceases, indicating the formation of the thiolate.
- Add a solution of 2-chloro-3-formylquinoline in DMSO to the reaction mixture.
- Stir the reaction at room temperature and monitor its progress by TLC.
- Once the reaction is complete, quench it by carefully adding water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
- Purify the resulting 2-(4-isopropylphenylthio)quinoline-3-carbaldehyde by column chromatography.

Visualizing Synthetic Pathways

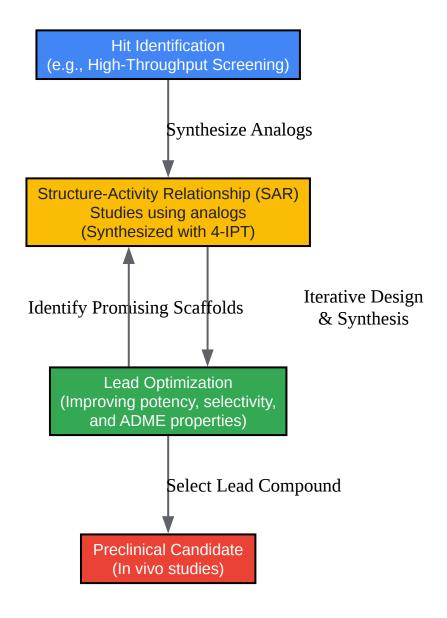
The following diagrams illustrate the logical flow of the experimental protocols described above.











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